

Safety data sheet for N-Acetylethylene Urea-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Acetylethylene Urea-d4*

Cat. No.: *B563356*

[Get Quote](#)

Technical Guide: N-Acetylethylene Urea-d4

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for research and development purposes. A specific Safety Data Sheet (SDS) for **N-Acetylethylene Urea-d4** is not publicly available. The safety and handling information provided herein is primarily based on the SDS of the non-deuterated parent compound, 1-Acetylimidazolidin-2-one, and should be used as a reference for implementing appropriate laboratory safety practices. All laboratory work should be conducted by trained personnel and in accordance with institutional and national safety regulations.

Introduction

N-Acetylethylene Urea-d4 is the deuterium-labeled form of N-Acetylethylene Urea (also known as 1-Acetylimidazolidin-2-one). Deuterated compounds are valuable tools in drug development and metabolic research. They are frequently used as internal standards for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS). The incorporation of deuterium can also influence the pharmacokinetic and metabolic profiles of drug candidates. N-Acetylethylene Urea itself serves as a versatile building block in the synthesis of pharmaceuticals and agrochemicals.

Chemical and Physical Properties


The following table summarizes the key chemical and physical properties of **N-Acetylene Urea-d4**.

Property	Value	Source
Molecular Formula	C ₅ H ₄ D ₄ N ₂ O ₂	PubChem
Molecular Weight	132.15 g/mol	PubChem[1]
IUPAC Name	1-acetyl-4,4,5,5-tetradeuterioimidazolidin-2-one	PubChem[1]
CAS Number	1189701-94-7	PubChem[1]
Synonyms	N-Acetyleneurea-d4, 1-Acetyl(4,4,5,5-2H4)imidazolidin-2-one	PubChem[1]
XLogP3-AA	-0.9	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	132.083684486 Da	PubChem[1]
Topological Polar Surface Area	49.4 Å ²	PubChem[1]

Hazard Identification and GHS Classification

As a specific SDS for **N-Acetylene Urea-d4** is unavailable, the following hazard information is based on its non-deuterated analogue, 1-Acetylimidazolidin-2-one.

GHS Pictograms:

 alt text

Signal Word:Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash face, hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Personal Protection

Given the hazards identified for the parent compound, the following protocols are recommended for handling **N-Acetylene Urea-d4**.

4.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

4.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles with side shields or a face shield.
- Skin Protection:
 - Wear a flame-retardant laboratory coat.
 - Handle with chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use.
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter.

4.3. General Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

The following first aid measures are based on the parent compound and should be followed in case of exposure to **N-Acetylene Urea-d4**.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

Storage:

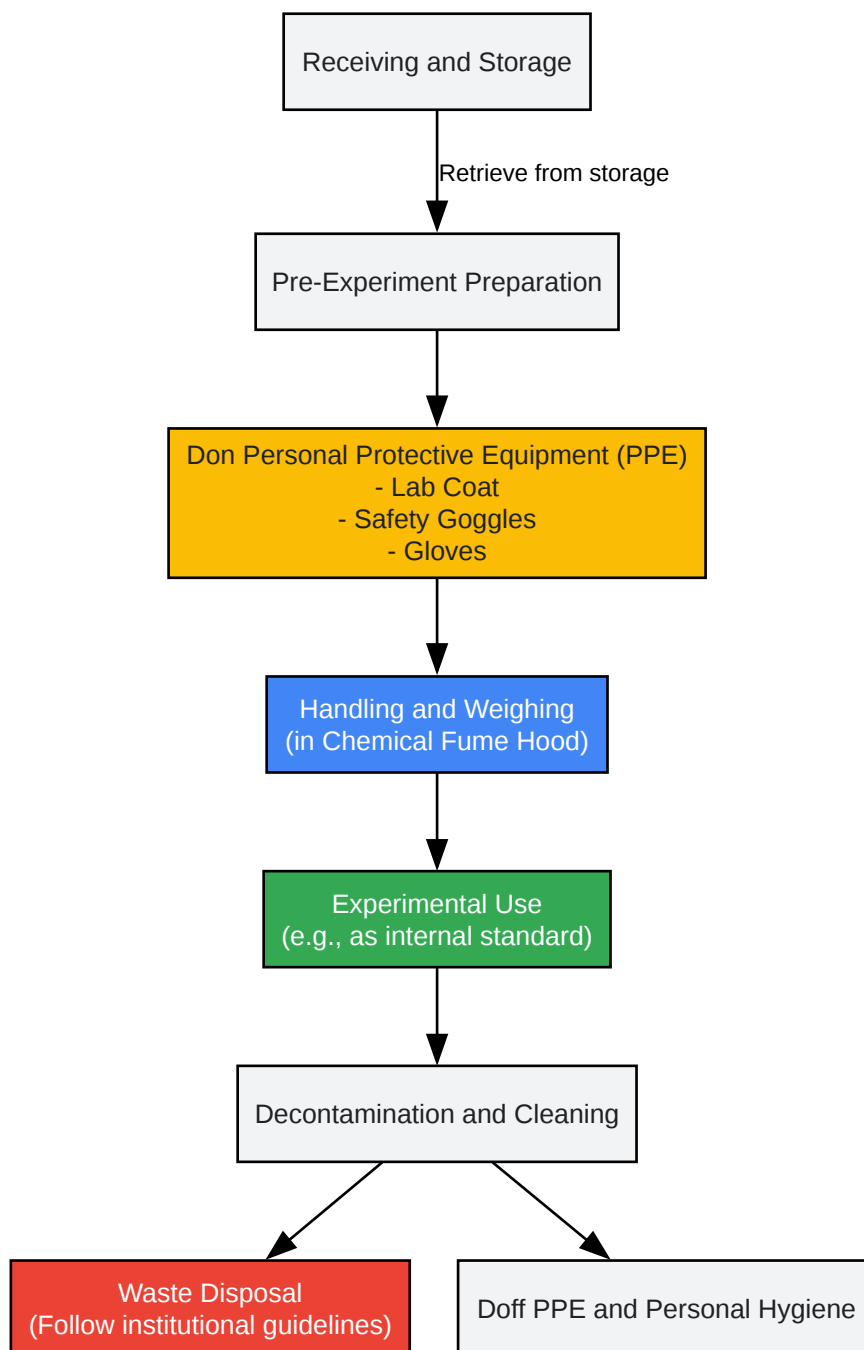
- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- The material may be disposed of by incineration at a licensed chemical destruction plant.
- Do not allow the product to enter drains.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **N-Acetylene Urea-d4** in a research setting.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **N-Acetylene Urea-d4**.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain detailing the biological activity or implication of **N-Acetylene Urea-d4** or its non-deuterated parent compound in defined signaling pathways. Urea derivatives as a broad class of compounds are known to have a wide range of biological activities and are used in the development of various therapeutic agents. However, without specific studies on this particular compound, no signaling pathway can be definitively described. Researchers should treat this compound as a novel chemical entity with unknown biological effects beyond its use as a tracer or internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Acetylene Urea-d4 | C5H8N2O2 | CID 46779995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safety data sheet for N-Acetylene Urea-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563356#safety-data-sheet-for-n-acetylene-urea-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com